

Navigating the Safety Landscape of N-Cbz-7-Aminoheptanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: *N*-Cbz-7-Aminoheptanoic acid

Cat. No.: B2918806

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the available health and safety data for handling **N-Cbz-7-Aminoheptanoic acid**. Given the limited publicly available safety information for this specific compound, this guide amalgamates data from structurally related molecules, general principles of handling N-protected amino acids, and established synthesis protocols to offer a thorough risk assessment framework.

Physicochemical and Safety Data

A specific Safety Data Sheet (SDS) for **N-Cbz-7-Aminoheptanoic acid** is not readily available in the public domain. Therefore, the following tables summarize the known physical and chemical properties of **N-Cbz-7-Aminoheptanoic acid** and the key safety information for its parent compound, 7-Aminoheptanoic acid, and a related N-protected amino acid, (R)-3-Amino-7-((tert-butoxycarbonyl)amino)heptanoic acid. This information should be used as a preliminary guide for risk assessment and handling procedures.

Table 1: Physicochemical Properties

Property	N-Cbz-7-Aminoheptanoic acid	7-Aminoheptanoic acid
Molecular Formula	C15H21NO4[1]	C7H15NO2[2]
Molecular Weight	279.33 g/mol [1]	145.20 g/mol [2]
CAS Number	23434-37-9[1]	929-17-9[2]
Appearance	Solid	Off-white to beige solid[2]
Melting Point	Not available	188 - 189.5 °C[2]
Boiling Point	Not available	Not available[2]
Solubility	Not available	Soluble in water
Storage Temperature	-20°C[1]	Room temperature

Table 2: Summary of Available Health and Safety Data for Related Compounds

Hazard Category	7-Aminoheptanoic acid	(R)-3-Amino-7-((tert-butoxycarbonyl)amino)heptanoic acid
Acute Toxicity	LD50 Oral (Rat): 9 g/kg	Harmful if swallowed, in contact with skin, or if inhaled[3]
Skin Corrosion/Irritation	Not classified as a skin irritant. [4]	May cause skin irritation.[3]
Serious Eye Damage/Irritation	Not classified as an eye irritant.[4]	May cause eye irritation.[3]
Respiratory/Skin Sensitization	Not classified as a sensitizer. [4]	No data available.[3]
Germ Cell Mutagenicity	Not classified as a mutagen.[4]	No data available.[3]
Carcinogenicity	Not classified as a carcinogen. [4]	No data available.[3]
Specific Target Organ Toxicity	Not classified.[4]	No data available.[3]

Disclaimer: The data for 7-Aminoheptanoic acid and (R)-3-Amino-7-((tert-butoxycarbonyl)amino)heptanoic acid is provided for guidance only and may not fully represent the hazards of **N-Cbz-7-Aminoheptanoic acid**. A thorough risk assessment should be conducted before handling.

Experimental Protocols: Synthesis of N-Cbz Protected Amino Acids

While a specific, detailed experimental protocol for the safety assessment of **N-Cbz-7-Aminoheptanoic acid** is not available, a general procedure for the synthesis of N-Cbz protected amino acids is well-established. The following protocol is adapted from standard laboratory procedures.[5]

Objective: To synthesize an N-Cbz protected amino acid from the corresponding free amino acid.

Materials:

- Amino acid
- Sodium carbonate (Na_2CO_3)
- Sodium bicarbonate (NaHCO_3)
- Benzyl chloroformate (Cbz-Cl)
- Water
- Ethyl acetate
- Hydrochloric acid (HCl)
- Sodium sulfate (Na_2SO_4)

Procedure:

- **Dissolution of Amino Acid:** Dissolve the amino acid in an aqueous solution of sodium carbonate and sodium bicarbonate. The basic conditions deprotonate the amino group, making it nucleophilic.
- **Addition of Protecting Agent:** Cool the solution in an ice bath and slowly add benzyl chloroformate (Cbz-Cl) dropwise while stirring vigorously. The nucleophilic amino group attacks the electrophilic carbonyl carbon of the benzyl chloroformate.
- **Reaction Monitoring:** Maintain the reaction at a low temperature and continue stirring. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, wash the reaction mixture with ethyl acetate to remove any unreacted benzyl chloroformate and other organic impurities.
- **Acidification:** Carefully acidify the aqueous layer with hydrochloric acid to a pH of approximately 2. This protonates the carboxylic acid group of the N-Cbz protected amino acid, causing it to precipitate out of the solution.

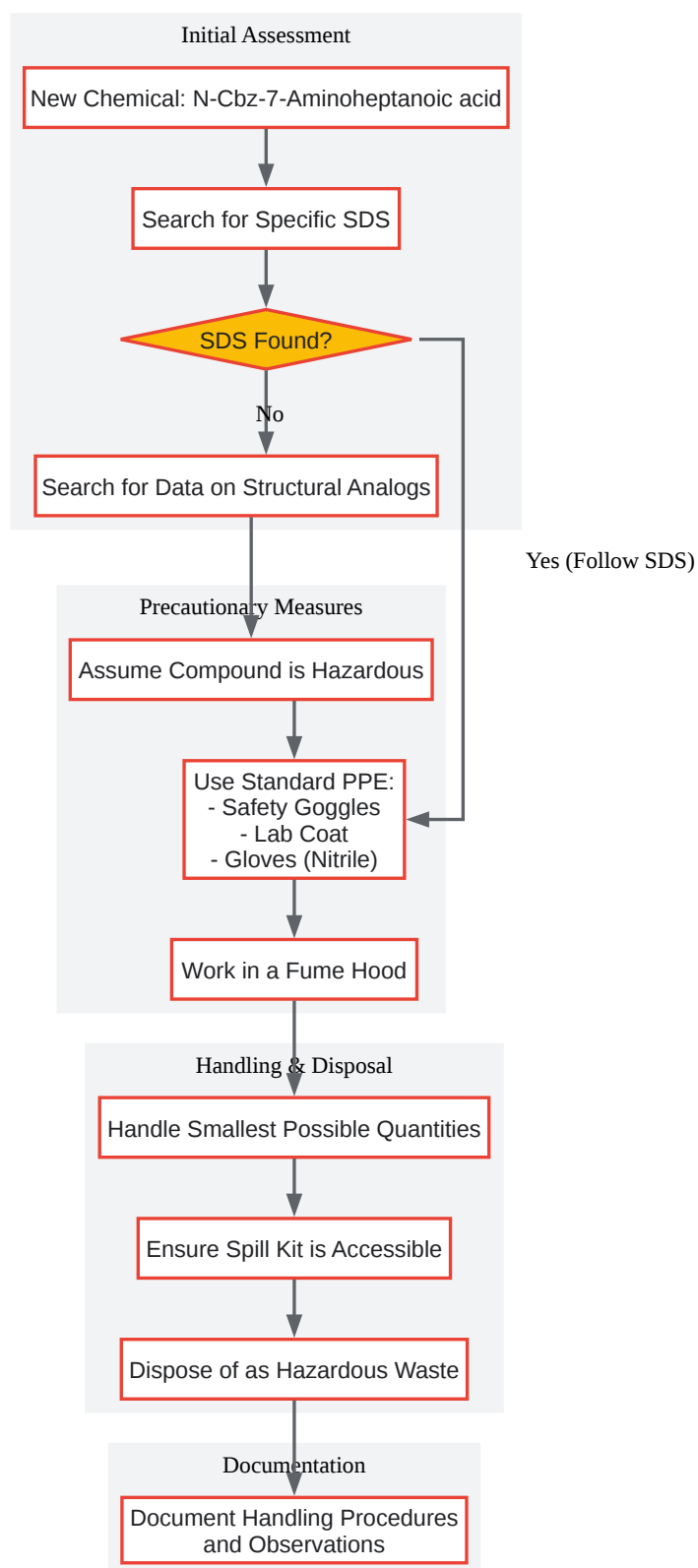
- Extraction: Extract the precipitated product into an organic solvent such as ethyl acetate.
- Drying and Evaporation: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and evaporate the solvent under reduced pressure to obtain the crude N-Cbz protected amino acid.
- Purification: The crude product can be further purified by recrystallization or column chromatography.

Visualizations

General Workflow for the Synthesis of N-Cbz-7-Aminoheptanoic Acid

The following diagram illustrates the general workflow for the synthesis of **N-Cbz-7-Aminoheptanoic acid** as described in the experimental protocol.





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